

# Application of Spiropyrans in Dye-Sensitized Solar Cells: Application Notes and Protocols

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## Compound of Interest

**Compound Name:** *1,3,3-Trimethylindolino-beta-naphthopyrylospiran*

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This document provides a comprehensive overview of the application of spirobifluorene-based dyes in dye-sensitized solar cells (DSSCs). It includes detailed experimental protocols for the synthesis of a spirobifluorene dye, fabrication of DSSCs, and characterization of their performance. Quantitative data from cited research is summarized in tables for comparative analysis. Additionally, key mechanisms and workflows are visualized using diagrams.

## Introduction

Spiropyrans are a class of photochromic organic molecules that can reversibly switch between two isomers—a colorless, non-polar spirobifluorene (SP) form and a colored, polar merocyanine (MC) form—upon stimulation by light. This unique photo-responsive behavior makes them attractive candidates for applications in "smart" photovoltaic devices, such as dye-sensitized solar cells (DSSCs), where their tunable optical properties can be exploited.

The incorporation of spirobifluorenes into DSSCs can lead to photo-switchable photovoltaic performance and the development of semi-transparent solar cells with dynamic transparency. Early research in this area was hindered by low power conversion efficiencies (PCEs). However, recent advancements in the molecular design of spirobifluorene dyes, particularly those with a donor-π-acceptor (D-π-A) architecture, have led to significant improvements in performance. Furthermore, co-sensitization strategies, where spirobifluorenes are used in

conjunction with other organic dyes, have shown promise in enhancing light-harvesting efficiency through mechanisms like Förster Resonance Energy Transfer (FRET).

## Data Presentation

The following tables summarize the photovoltaic performance of DSSCs sensitized with spirobopyran-based dyes from various studies.

Dye System	Jsc (mA/cm <sup>2</sup> )	Voc (V)	FF	PCE (%)	Irradiation Condition	Reference
NIPS-based dye	-	-	-	2.7	-	[1]
YD2/SPNO <sub>2</sub> (natural)	2.2	0.54	0.51	0.70	Standard	[2]
YD2/SPNO <sub>2</sub> (UV 5 min)	-	-	-	1.21	UV irradiation	[2]
YD2/SPNO <sub>2</sub> (UV 5 min + Vis 10 min)	-	-	-	0.38	Visible light exposure after UV	[2]
SQ2/SPNO <sub>2</sub> (natural)	2.5	0.53	0.53	0.70	Standard	[3]
SQ2/SPNO <sub>2</sub> (UV 5 min)	2.9	-	-	0.84	UV irradiation	[3]
SQ2/SPNO <sub>2</sub> (Vis 5 min)	2.8	-	-	0.80	Visible light exposure after UV	[3]

Table 1: Photovoltaic Performance of Spiropyran-Based DSSCs. Jsc: Short-circuit current density, Voc: Open-circuit voltage, FF: Fill factor, PCE: Power conversion efficiency.

## Experimental Protocols

### Synthesis of a Spiropyran Dye with a Carboxylic Acid Anchor

This protocol describes the synthesis of 1',3'-Dihydro-1',3',3'-trimethylspiro[2H-1-benzopyran-2,2'-(2H)-indole]-5'-carboxylic acid, a spirobopyran derivative functionalized with a carboxylic acid group for anchoring to the TiO<sub>2</sub> photoanode.[\[4\]](#)

#### Materials:

- 5-carboxy-1,2,3,3-tetramethyl-3H-indol-1-ium iodide
- Salicylaldehyde
- Ammonium acetate (CH<sub>3</sub>COONH<sub>4</sub>)
- Methanol
- Hexane

#### Procedure:

- In a 50 mL round-bottom flask, dissolve 5-carboxy-1,2,3,3-tetramethyl-3H-indol-1-ium iodide (172 mg, 0.49 mmol) in 20 mL of methanol.
- Add ammonium acetate (77 mg, 1.0 mmol) to the mixture and stir for 5 minutes at 25 °C.
- Add salicylaldehyde (61 mg, 0.5 mmol) to the reaction mixture.
- Reflux the mixture for 24 hours with continuous stirring.
- After reflux, evaporate the solvent under vacuum.
- Purify the resulting solid by precipitation and wash with hexane (6 x 50 mL).

- Characterize the final product using spectroscopic methods (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry).

## Fabrication of a Spiropyran-Sensitized Solar Cell

This protocol outlines the steps for constructing a DSSC using a synthesized spiropyran dye.

### Materials:

- Fluorine-doped tin oxide (FTO) coated glass substrates
- $\text{TiO}_2$  paste (e.g., from commercial sources or prepared as described in[5])
- Spiropyran dye solution (e.g., 0.3 mM in a suitable solvent like ethanol or a mixture of ethanol and tert-butanol)
- Co-sensitizer dye solution (optional, e.g., N719 dye at 0.3 mM)
- Ethanol
- Acetonitrile
- Iodide-based electrolyte (e.g., a solution of iodine and an iodide salt like lithium iodide in an organic solvent such as acetonitrile)[6][7]
- Platinum (Pt) precursor solution (e.g.,  $\text{H}_2\text{PtCl}_6$  in isopropanol) or graphite for the counter electrode
- Spacer material (e.g., Surlyn)

### Procedure:

#### A. Preparation of the $\text{TiO}_2$ Photoanode:

- Clean the FTO glass substrates by sonicating in a sequence of detergent, deionized water, and ethanol.
- Apply a layer of  $\text{TiO}_2$  paste onto the conductive side of an FTO substrate using the doctor-blade technique. The active area can be defined using scotch tape as a spacer.

- Dry the  $\text{TiO}_2$  film in air.
- Sinter the  $\text{TiO}_2$ -coated FTO glass in a furnace at a high temperature (e.g., 450-500 °C) for about 30-60 minutes to ensure good particle necking and remove organic binders.[8]
- Allow the photoanode to cool down to approximately 80 °C before dye sensitization.

#### B. Dye Sensitization:

- Immerse the warm  $\text{TiO}_2$  photoanode into the spirobifluorene dye solution. For co-sensitization, a mixed solution of the spirobifluorene and the co-sensitizer can be used, or a stepwise sensitization can be performed.[9][10]
- Keep the photoanode in the dye solution for a sufficient time (e.g., overnight) to ensure adequate dye loading.
- After sensitization, rinse the photoanode with the solvent used for the dye solution (e.g., ethanol) to remove non-adsorbed dye molecules.
- Dry the sensitized photoanode.

#### C. Preparation of the Counter Electrode:

- Clean another FTO glass substrate as described in step A1.
- Deposit a thin layer of a catalyst, such as platinum or graphite, onto the conductive side of the FTO glass. For platinum, a few drops of  $\text{H}_2\text{PtCl}_6$  solution can be spread on the FTO and then heated at around 400 °C for 30 minutes. For graphite, a pencil can be used to coat the surface.

#### D. Assembly of the DSSC:

- Place a spacer (e.g., a thin Surlyn film) around the active area of the dye-sensitized  $\text{TiO}_2$  photoanode.
- Assemble the photoanode and the counter electrode in a sandwich-like configuration, with the conductive sides facing each other.

- Heat the assembly to melt the spacer and seal the cell.
- Introduce the iodide-based electrolyte into the cell through a small hole pre-drilled in the counter electrode.
- Seal the hole to prevent electrolyte leakage.

## Characterization of the DSSC

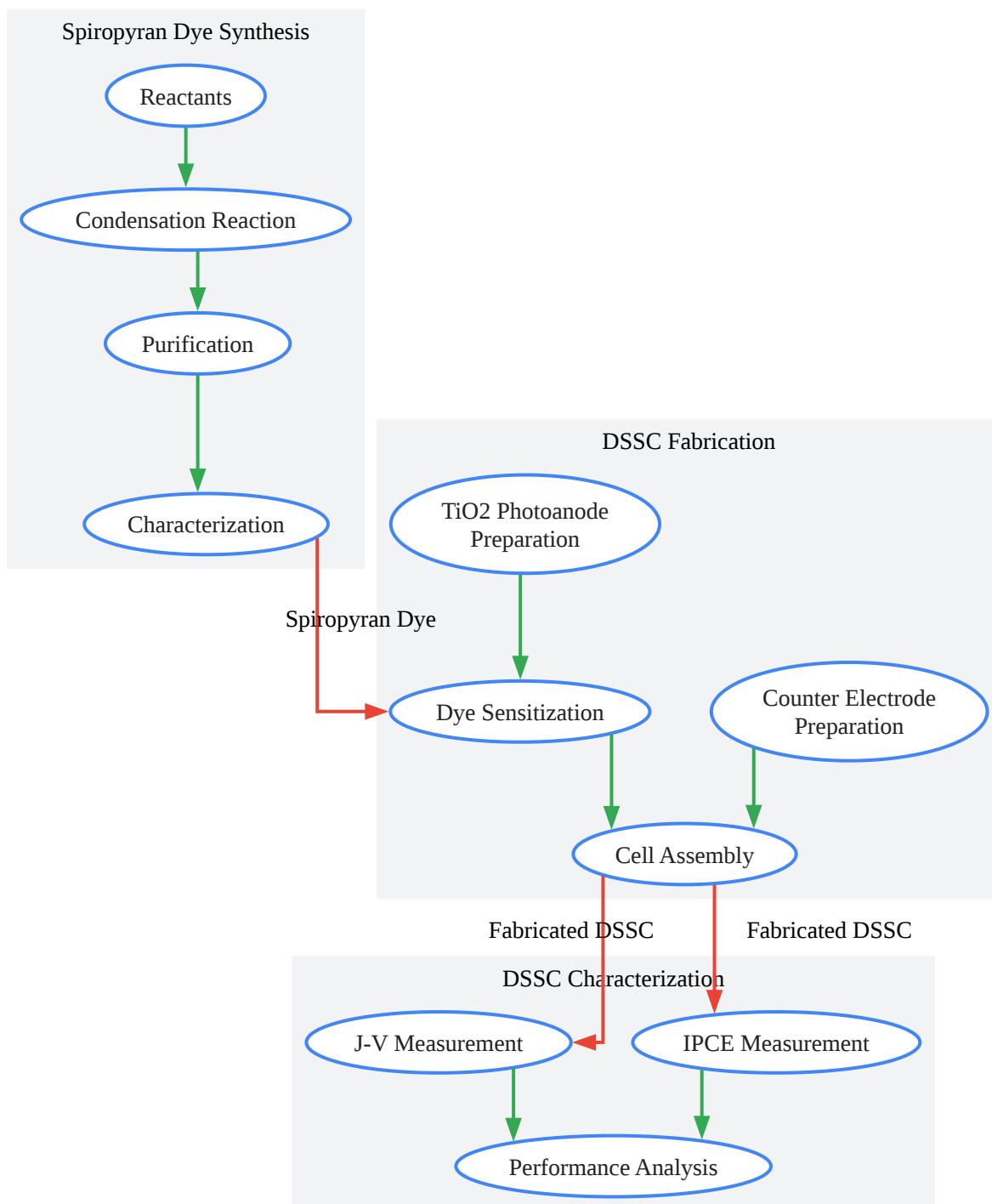
### A. Current-Voltage (J-V) Measurement:

- Use a solar simulator with a light intensity of 100 mW/cm<sup>2</sup> (AM 1.5G) to illuminate the fabricated DSSC.
- Connect the cell to a source meter.
- Measure the current density as a function of the applied voltage to obtain the J-V curve.
- From the J-V curve, determine the key photovoltaic parameters: short-circuit current density (J<sub>sc</sub>), open-circuit voltage (V<sub>oc</sub>), fill factor (FF), and power conversion efficiency (PCE).

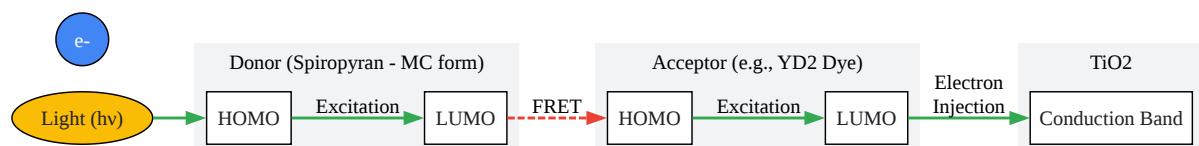
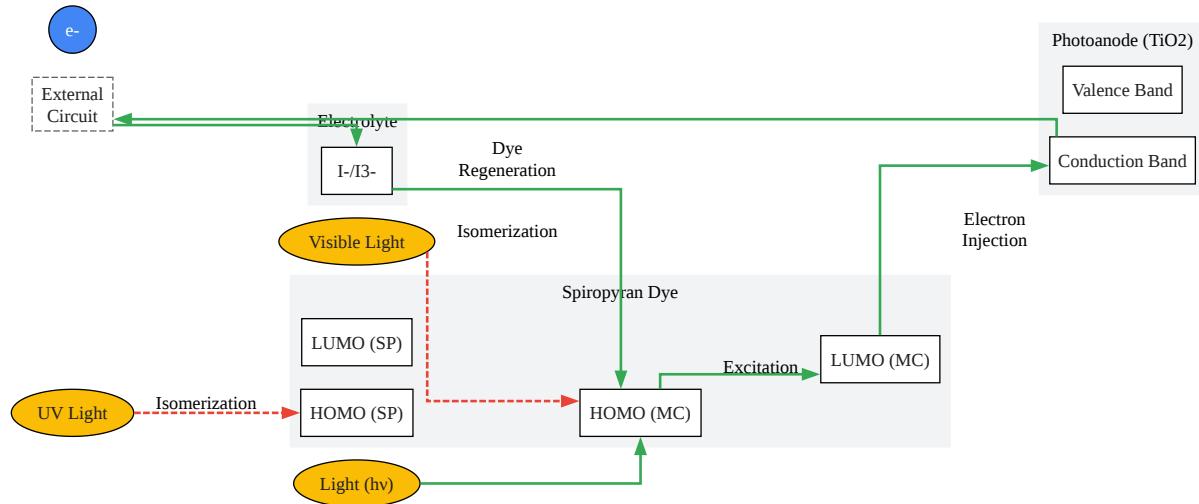
### B. Incident Photon-to-Current Conversion Efficiency (IPCE) Measurement:

- Use a dedicated IPCE measurement system, which typically consists of a light source (e.g., a xenon lamp), a monochromator, and a potentiostat.
- Illuminate the DSSC with monochromatic light of a known wavelength and intensity.
- Measure the short-circuit current generated by the cell at each wavelength.
- Calculate the IPCE as the ratio of the number of collected electrons to the number of incident photons at each wavelength.[11][12]
- Plot the IPCE as a function of wavelength to obtain the IPCE spectrum.

## Visualizations

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Caption: Experimental workflow for spiropyran-based DSSCs.



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